

# Application Notes and Protocols: Enhancing Trinexapac-ethyl Efficacy with Adjuvants in Field Trials

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## Compound of Interest

Compound Name: Trinexapac

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These application notes provide a comprehensive overview of the use of adjuvants to enhance the efficacy of **Trinexapac**-ethyl, a widely used plant growth regulator. The following sections detail quantitative data from field trials, experimental protocols for evaluating adjuvant effects, and visualizations of key pathways and workflows.

## Introduction

**Trinexapac**-ethyl (TE) is a plant growth regulator that functions by inhibiting the biosynthesis of gibberellins, the hormones responsible for cell elongation.<sup>[1][2]</sup> This mode of action leads to reduced stem elongation, resulting in shorter, more compact plants with improved standability and stress tolerance.<sup>[1]</sup> In turfgrass management, TE is valued for promoting a denser, more uniform turf surface with reduced mowing frequency.<sup>[1][3]</sup> In agriculture, it is primarily used to prevent lodging in cereal crops.<sup>[4][5][6]</sup> Adjuvants can be added to TE formulations to improve its effectiveness, potentially allowing for reduced application rates without compromising performance.<sup>[4][5][6]</sup> This document outlines the findings from various field trials and provides protocols for future research.

## Quantitative Data from Field Trials

The following tables summarize the key quantitative findings from field trials investigating the impact of adjuvants on **Trinexapac**-ethyl efficacy.

Table 1: Effect of Adjuvants on **Trinexapac**-ethyl Efficacy in Spring Barley[4][5][6]

Treatment	Application Rate (TE)	Adjuvant	Stem Length Reduction (%)
Control	0	None	0
TE Full Dose	0.4 L/ha	None	14.6 (Year 1), 16.5 (Year 2)
TE Reduced Dose	0.2 L/ha	None	6.8 (Year 1), 11.4 (Year 2)
TE Reduced Dose	0.2 L/ha	Organosilicone Surfactant	Not significantly different from reduced dose alone
TE Reduced Dose	0.2 L/ha	Ammonium Sulphate	Equivalent to full dose
TE Reduced Dose	0.2 L/ha	Citric Acid	Equivalent to full dose

Data synthesized from studies conducted in 2014 and 2015.[4][5][6]

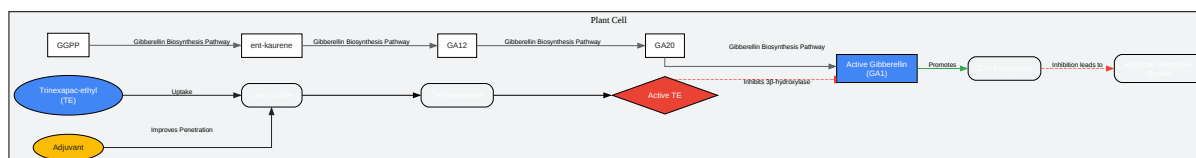
Table 2: Impact of **Trinexapac**-ethyl on Turfgrass Growth

Turfgrass Species	TE Application Rate(s)	Key Findings	Reference
Five Cool-Season Species	0.375 kg a.i. ha-1 (one, two, or three applications)	Two applications were necessary to significantly reduce vegetative growth in Kentucky bluegrass (-40%), tall fescue (-33%), and chewing fescue (-21%).	[7]
Ultradwarf Bermudagrass	0.013 or 0.026 kg a.i. ha-1 (7- or 14-day intervals)	Fall and winter applications influenced visual color and quality.	[8]
Creeping Bentgrass	Applied at 200 GDD Celsius intervals	Provided the best turfgrass color and quality while effectively reducing clipping yield.	
Mixed species	Multiple PGRs tested	Anuew (prohexadione calcium) temporarily reduced turf height without negatively affecting color.	[9]
Fine Fescue Fairways	48 g a.i. ha-1 every 200 GDD	TE had no effect on traffic or divot recovery.	[10]

## Signaling Pathway and Adjuvant Influence

**Trinexapac-ethyl's** primary mode of action is the inhibition of the 3 $\beta$ -hydroxylase enzyme, which is a late-stage step in the gibberellin (GA) biosynthesis pathway.[11] This inhibition reduces the production of the active gibberellin GA1, leading to a decrease in cell elongation.

[11] Adjuvants can enhance this effect by improving the uptake and translocation of TE within the plant.



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**Caption:** Trinexapac-ethyl signaling pathway and adjuvant interaction.

## Experimental Protocols

This section provides a standardized protocol for conducting field trials to evaluate the efficacy of adjuvants with **Trinexapac-ethyl**, based on methodologies from the cited literature.[3][4][8][10][12][13]

### 4.1. Experimental Design

- Plot Design: Randomized complete block design with a minimum of four replications.
- Plot Size: Minimum of 1.2m x 1.8m for turfgrass studies and larger for crop studies to allow for representative sampling.[8][13]
- Treatments:
  - Untreated Control (no TE or adjuvant).

- **Trinexapac**-ethyl at the recommended label rate.
- **Trinexapac**-ethyl at a reduced rate (e.g., 50% of the label rate).
- **Trinexapac**-ethyl at a reduced rate mixed with the adjuvant being tested.
- Include different types of adjuvants if comparing (e.g., organosilicone surfactants, ammonium sulphate, acidifiers).[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Crop/Turf Species: Select a relevant species for the research question (e.g., spring barley, creeping bentgrass, bermudagrass).

#### 4.2. Application Procedure

- Application Timing:
  - For crops like spring barley, apply at the appropriate growth stage (e.g., tillering).[\[4\]](#)[\[5\]](#)[\[6\]](#)
  - For turfgrass, applications can be based on the calendar, growing degree days (GDD), or in response to specific management needs.[\[8\]](#)
- Spray Volume: Use a calibrated sprayer to deliver a consistent volume of spray solution (e.g., 200-400 L/ha).
- Application Method: Ensure uniform coverage of the foliage. For turfgrass, a backpack sprayer with a multi-nozzle boom is appropriate.

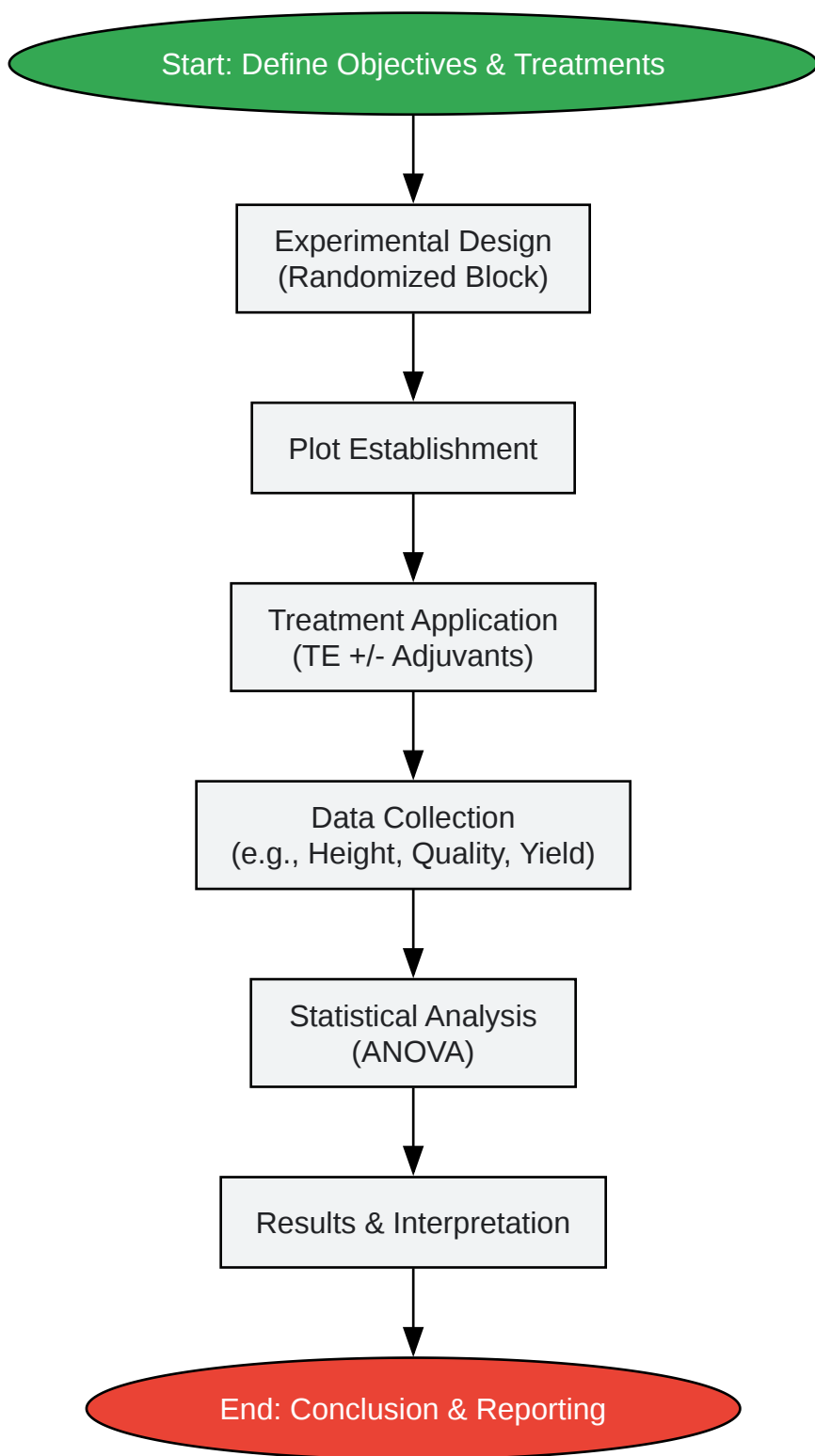
#### 4.3. Data Collection and Measurements

- Plant Height/Stem Length: Measure the height of a representative number of plants in each plot at regular intervals after application.
- Turfgrass Quality: Visually rate turf quality on a scale of 1-9, where 1 is dead turf, 9 is ideal turf, and 6 is minimally acceptable.[\[8\]](#)
- Turfgrass Color: Visually rate turf color on a scale of 1-9, where 1 is brown/dormant turf and 9 is dark green.[\[8\]](#)

- **Clipping Yield:** For turfgrass, collect and weigh the clippings from a defined area of each plot at each mowing event. Dry weights are often preferred for consistency.
- **Lodging Score (for crops):** Visually assess the degree of lodging in each plot using a standardized scale.
- **Yield Components (for crops):** At maturity, harvest a defined area from each plot and measure grain yield, thousand-grain weight, and other relevant yield parameters.[\[4\]](#)[\[5\]](#)[\[6\]](#)

#### 4.4. Statistical Analysis

Analyze the collected data using appropriate statistical methods, such as Analysis of Variance (ANOVA), to determine the significance of treatment effects. Use mean separation tests (e.g., Tukey's HSD) to compare individual treatment means.

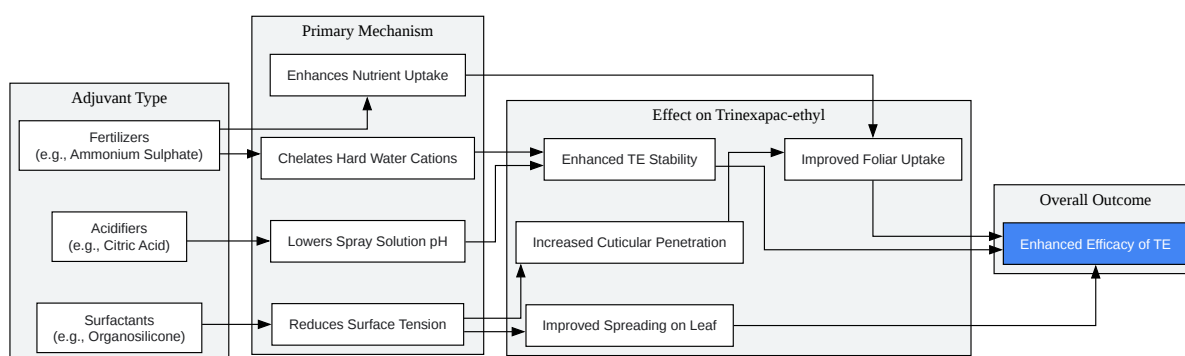


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**Caption:** Experimental workflow for adjuvant efficacy trials.

## Logical Relationships of Adjuvants

The choice of adjuvant can significantly impact the performance of **Trinexapac-ethyl**. The following diagram illustrates the logical relationships between adjuvant types and their expected effects.



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**Caption:** Logical relationships of adjuvant effects on **Trinexapac-ethyl**.

## Conclusion

The use of adjuvants, particularly acidifiers and ammonium sulphate, has been shown to enhance the efficacy of **Trinexapac-ethyl**, allowing for the potential reduction of application rates without a loss in performance.[4][5][6] The selection of an appropriate adjuvant should be based on the specific crop or turfgrass, environmental conditions, and water quality. The protocols and information provided herein serve as a guide for researchers and professionals to design and conduct effective field trials to optimize the use of **Trinexapac-ethyl**.



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